

In-Depth Technical Guide: Safety and Handling of 2-(2-bromophenyl)propene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-2-(prop-1-en-2-yl)benzene

Cat. No.: B1281924

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This guide provides comprehensive safety and handling information for 2-(2-bromophenyl)propene, intended for researchers, scientists, and professionals in drug development. The following sections detail the hazardous properties, handling procedures, and emergency responses associated with this compound.

Hazard Identification and Classification

2-(2-bromophenyl)propene is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. While comprehensive toxicological data is not available, the compound is known to cause skin and eye irritation and may lead to respiratory irritation.

Table 1: GHS Hazard Classification

Hazard Class	Hazard Category
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity – single exposure (Respiratory tract irritation)	Category 3

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

GHS Pictograms:

- Exclamation Mark

Physical and Chemical Properties

Understanding the physical and chemical properties of 2-(2-bromophenyl)propene is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₉ Br
Molecular Weight	197.07 g/mol
Boiling Point	85-87 °C at 10 mmHg
Flash Point	91 °C
Density	1.353 g/cm ³

Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is essential when working with 2-(2-bromophenyl)propene to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Use chemical safety goggles and/or a face shield.

- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- **Respiratory Protection:** If working in a poorly ventilated area or if there is a risk of inhaling vapors, use a NIOSH-approved respirator with an appropriate cartridge.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

General Hygiene

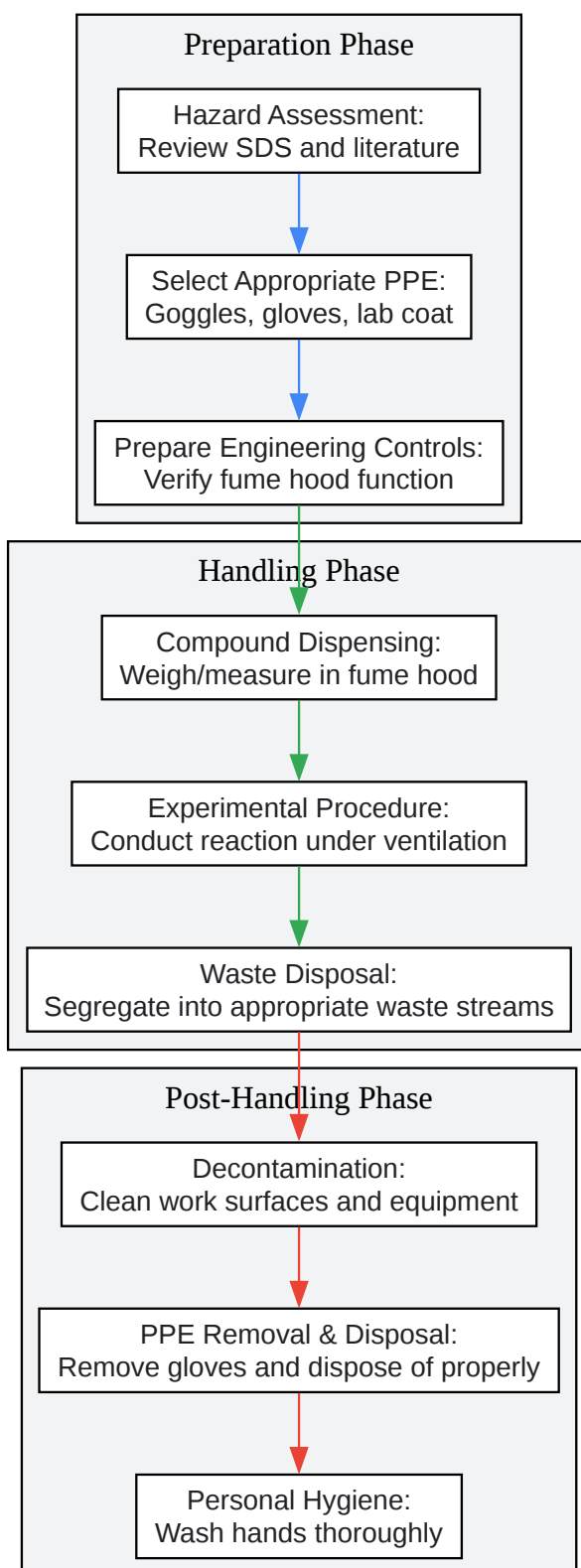
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in laboratory areas.
- Remove contaminated clothing and wash before reuse.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from heat, sparks, and open flames.

Experimental Protocols: Safe Handling Workflow

While specific toxicological studies on 2-(2-bromophenyl)propene are not extensively published, the following represents a standard workflow for handling this and other potentially hazardous chemical compounds in a research setting.



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Caption: Workflow for Safe Handling of 2-(2-bromophenyl)propene.

Toxicity and First Aid Measures

The toxicological properties of 2-(2-bromophenyl)propene have not been fully investigated. The primary known hazards are irritation to the skin, eyes, and respiratory system.

Table 3: Toxicity Information and First Aid

Exposure Route	Symptoms	First Aid Measures
Inhalation	May cause respiratory tract irritation.	Move person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Causes skin irritation.	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Causes serious eye irritation.	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	May be harmful if swallowed.	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Emergency Procedures Spills and Leaks

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material (e.g., sand, earth).
- Collect the absorbed material into a suitable container for disposal.

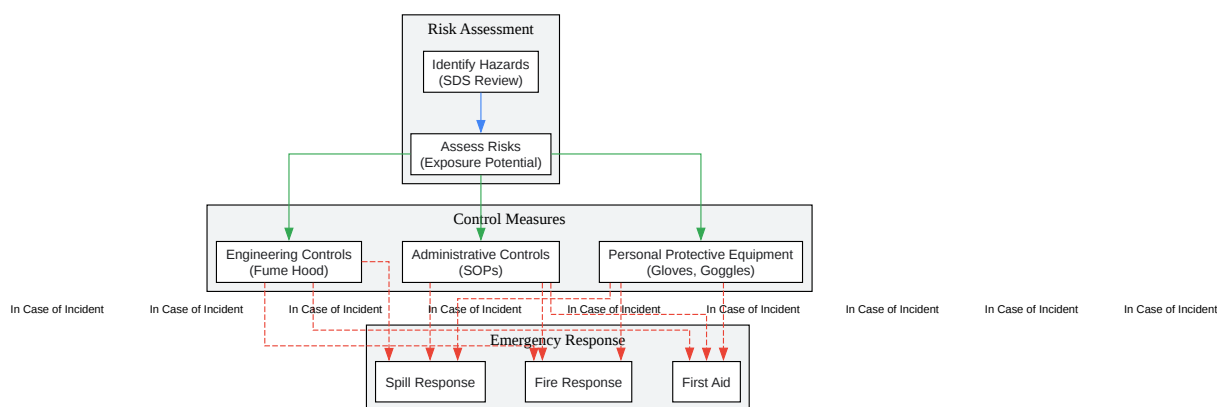
- Do not let the product enter drains.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes (carbon oxides, hydrogen bromide gas) under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Logical Relationship of Safety Procedures

The following diagram illustrates the logical progression of safety considerations when working with a hazardous chemical like 2-(2-bromophenyl)propene.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com